

Cyclopentyl chloroformate molecular weight and formula

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Compound of Interest

Compound Name: Cyclopentyl chloroformate

Cat. No.: B104702

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Technical Guide: Cyclopentyl Chloroformate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **cyclopentyl chloroformate**, a key reagent in organic synthesis, particularly in the development of pharmaceuticals. This document outlines its fundamental chemical properties and a detailed experimental protocol for its synthesis.

Core Chemical Properties

Cyclopentyl chloroformate is a versatile chemical intermediate used in the synthesis of more complex molecules.^[1] Its primary application includes its role in the creation of peptidomimetic Hepatitis C protease inhibitors, which are vital for developing antiviral therapies.^{[1][2]}

Quantitative Data Summary

The fundamental quantitative data for **cyclopentyl chloroformate** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₆ H ₉ ClO ₂	PubChem[3], ChemBK[2], CymitQuimica[4], SCBT[5]
Molecular Weight	148.59 g/mol	PubChem[3], ChemBK[2], CymitQuimica[4], SCBT[5]
CAS Number	50715-28-1	PubChem[3], ChemBK[2], CymitQuimica[4], SCBT[5]
Appearance	Brown liquid	CymitQuimica[4]
Boiling Point	69.0-70.5 °C (at 25 Torr)	ChemBK[2]
Flash Point	66.7°C	ChemBK[2]
Purity	≥98%	SCBT[5]

Experimental Protocol: Synthesis of Cyclopentyl Chloroformate

This section details a common laboratory procedure for the synthesis of **cyclopentyl chloroformate** from cyclopentanol and triphosgene.[6]

Materials:

- Cyclopentanol (10.9 mL, 120 mmol)
- Pyridine (10.7 mL, 132 mmol)
- Triphosgene (11.87 g, 40.0 mmol)
- Anhydrous ether (100 mL)
- 1.0 N HCl aqueous solution (110 mL)
- Brine (60 mL)
- Anhydrous sodium sulfate

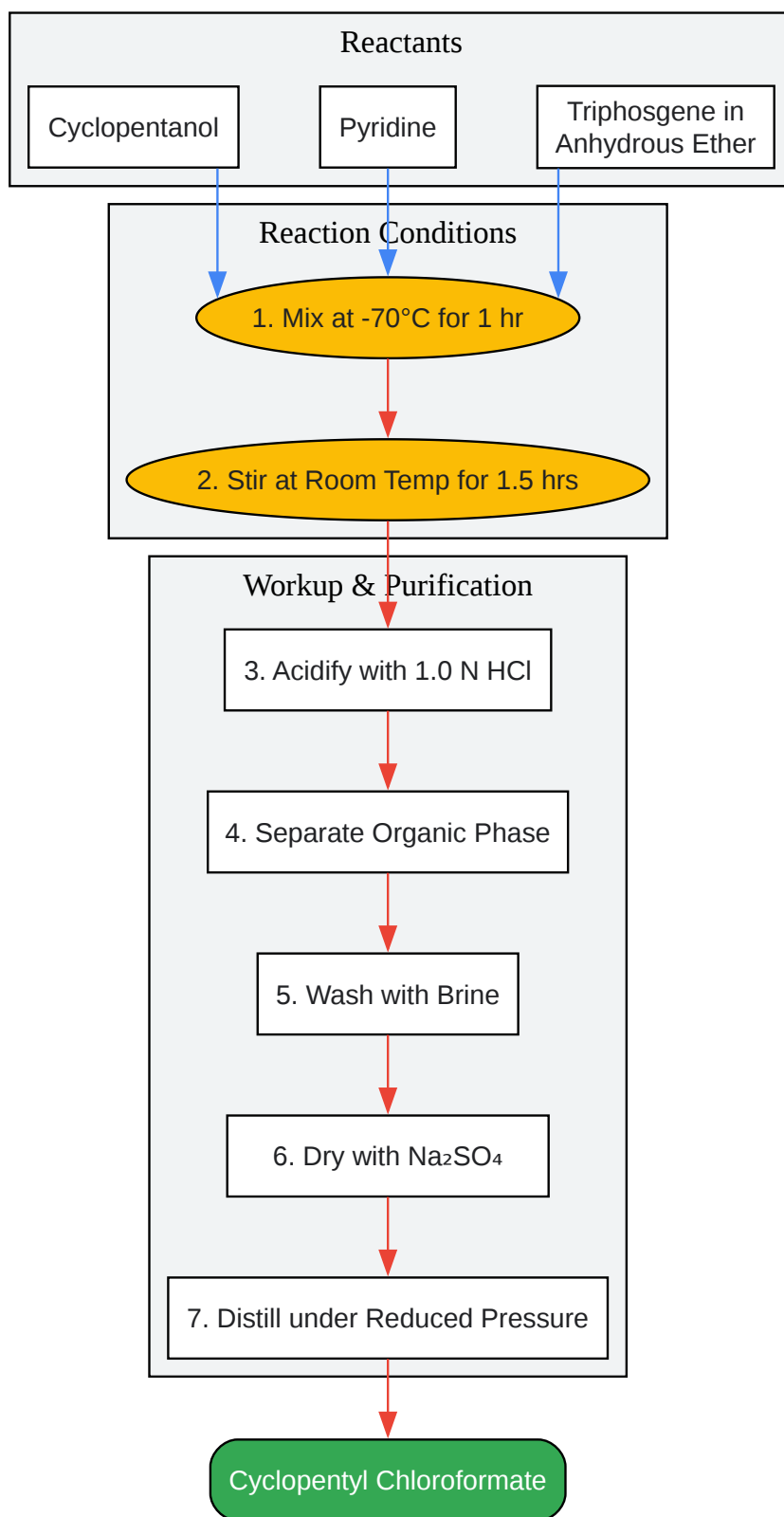
Procedure:

- A solution of triphosgene in anhydrous ether (100 mL) is cooled to -70 °C.
- A mixed solution of cyclopentanol and pyridine is added slowly and dropwise to the triphosgene solution.
- The reaction mixture is stirred continuously for 1 hour at -70 °C.
- The mixture is then removed from the low-temperature bath and stirring is continued at room temperature for an additional 1.5 hours.
- Acidification is performed by adding 1.0 N HCl aqueous solution (110 mL).
- The organic phase is separated, washed with brine (60 mL), and dried over anhydrous sodium sulfate.
- The solvent is removed by distillation under reduced pressure to yield **cyclopentyl chloroformate**.^[6]

Visualizations

Synthesis Workflow of **Cyclopentyl Chloroformate**

The following diagram illustrates the key steps in the synthesis of **cyclopentyl chloroformate**.



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Caption: Workflow for the synthesis of **cyclopentyl chloroformate**.

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